

Chemical Characterization of 4-Methylundecane

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Compound Focus: 4-Methylundecane

CAS No.: 2980-69-0

Cat. No.: S562483

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The table below summarizes the available physicochemical data for **4-Methylundecane**, which is essential for its use as a reference standard.

Property	Value
CAS Number	2980-69-0 [1] [2] [3]
Molecular Formula	C ₁₂ H ₂₆ [1] [2] [3]
Molecular Weight	170.33 g/mol [1] [2] [3]
Chemical Name	4-Methylundecane [1] [2]
Appearance	Not specified in search results
Storage	2-8°C (Refrigerator) [1]

ANDA Submission Framework

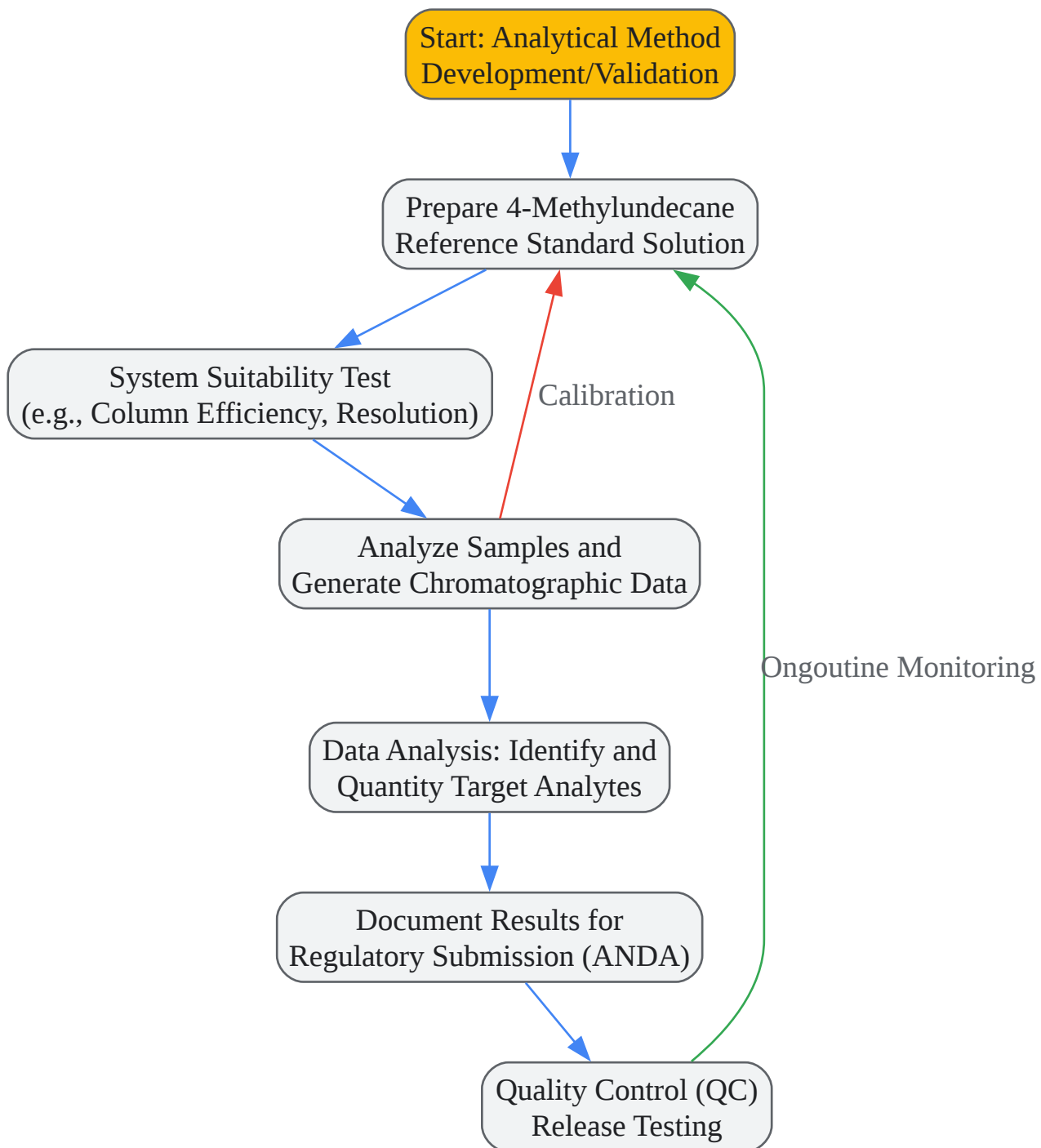
While **4-Methylundecane** is not specifically mentioned, the general ANDA process is well-defined. An **Abbreviated New Drug Application (ANDA)** is submitted to the FDA for the review and potential approval of a generic drug product [4]. Its key characteristics include:

- **"Abbreviated" Nature:** ANDAs are not required to include preclinical (animal) and clinical (human) data to establish safety and effectiveness. Instead, applicants must scientifically demonstrate that their product is **bioequivalent** to the reference listed brand-name drug [4].
- **Legal Basis:** The ANDA pathway was established by the **Drug Price Competition and Patent Term Restoration Act of 1984** (Hatch-Waxman Amendments) [4].

For a comprehensive overview of forms and technical requirements, you should consult the dedicated FDA resources for **ANDA Forms and Submission Requirements** [5].

Potential Analytical Application Workflow

Supplier information suggests **4-Methylundecane** can be used as a high-quality reference standard for analytical purposes [2]. The diagram below outlines a general workflow for using such a compound in pharmaceutical analysis, particularly in gas chromatography (GC) methods.



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Suggestions for Protocol Development

Since direct information is unavailable, here are suggestions for creating application notes:

- **Consult Official Guidance:** The FDA provides extensive **Guidance Documents for ANDAs** and product-specific guidances for generic drug development [4]. These are critical for current regulatory expectations.
- **Define the Specific Role:** The experimental protocol would depend entirely on the intended function of **4-Methylundecane**. It could be used as a **system suitability standard** in chromatography to ensure instrument performance or potentially as a **quantitative standard** for related substances.
- **Develop a Detailed GC Protocol:** Based on its use as a volatile compound, a protocol using **Gas Chromatography (GC)** would be appropriate [6]. The method should detail sample preparation, column selection (e.g., a non-polar column like DB-5), temperature programs, and detection (e.g., Mass Spectrometry).

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References

1. CAS No : 2980-69-0 | Product Name : 4-Methylundecane [pharmaffiliates.com]
2. 4-Methylundecane | CAS No: 2980-69-0 [aquigenbio.com]
3. Undecane, 4-methyl- - the NIST WebBook [webbook.nist.gov]
4. Abbreviated New Drug Application (ANDA) [fda.gov]
5. Abbreviated New Drug Application (ANDA) Forms and ... [fda.gov]
6. Enhanced Synthesis of Volatile Compounds by UV-B ... [mdpi.com]

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